

Technical Guide to the Safety Data for Skatole-d8

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Compound of Interest

Compound Name: Skatole-d8

Cat. No.: B12420883

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This document provides a comprehensive overview of the safety data for **Skatole-d8**. As specific toxicological and safety data for the deuterated form are limited, this guide is based on the well-established safety profile of its non-deuterated parent compound, Skatole (3-Methylindole, CAS: 83-34-1). It is standard practice to handle isotopically labeled compounds with the same precautions as the parent compound. **Skatole-d8** is primarily used as a labeled internal standard in research and drug development for quantitative analysis.

Chemical Identification

Skatole-d8 is the deuterium-labeled version of Skatole. The primary physical difference is its molecular weight.

Identifier	Skatole-d8	Skatole (Parent Compound)
Chemical Name	3-Methylindole-d8	3-Methylindole
Synonyms	Skatole-d8	Skatol, Scatole, beta-Methylindole
CAS Number	697807-03-7	83-34-1
Molecular Formula	C ₉ HD ₈ N	C ₉ H ₉ N
Molecular Weight	139.22 g/mol	131.17 g/mol

Hazard Identification and GHS Classification

The following data is for Skatole (CAS 83-34-1). **Skatole-d8** should be considered to have the same hazards. The compound is classified as an irritant and is hazardous to the aquatic environment.

GHS Classification	Details
Pictograms	GHS07 (Irritant), GHS09 (Environmentally Hazardous)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H410 / H411: Very toxic/Toxic to aquatic life with long lasting effects.
Precautionary Statements	P264: Wash skin thoroughly after handling. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Skatole is a white to brownish crystalline solid with a characteristic fecal odor at high concentrations, which becomes floral at high dilution.

Property	Value
Appearance	White to off-white crystalline solid, flakes, or powder.
Melting Point	95 - 96 °C
Boiling Point	265 - 266 °C
Flash Point	121 - 132 °C
Solubility	DMSO: 100 mg/mL Water: 0.49 g/L at 25 °C Soluble in ethanol, ether, and other organic solvents.
Partition Coefficient (Log P)	2.6

Toxicological and Health Effects

Toxicological data is derived from studies on the parent compound, Skatole. It is classified as acutely toxic if swallowed and causes irritation to the skin, eyes, and respiratory system.

Toxicity Data	Value
Acute Oral Toxicity (LD50)	3450 mg/kg (Rat)
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Carcinogenicity	Not classified as a carcinogen by NTP, IARC, or OSHA.
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic.

Biological Interaction and Signaling Pathway

Skatole is produced by intestinal bacteria from the metabolism of L-tryptophan. It has been shown to regulate intestinal epithelial cellular functions by activating the Aryl Hydrocarbon Receptor (AhR) and the p38 MAP kinase pathway.

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